

phenyl salicylate fragrance stabilizer personal care

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Compound Focus: Phenyl Salicylate

CAS No.: 118-55-8

Cat. No.: S539498

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Introduction and Key Applications

Phenyl salicylate is an ester of salicylic acid widely used in the cosmetics and personal care industry. Its dual functionality as a **UV absorber** and **fragrance stabilizer** makes it a valuable additive in various formulations [1] [2].

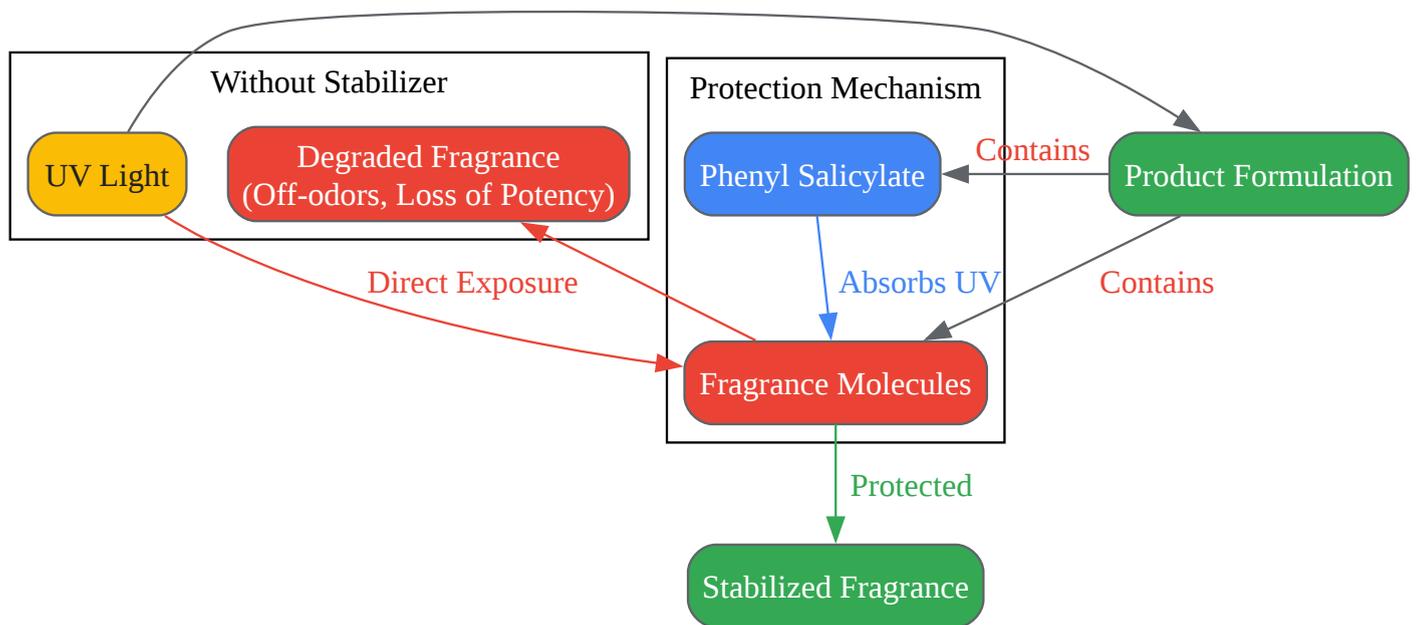
- **Sunscreens and UV Protective Products:** **Phenyl salicylate** effectively absorbs UVB rays, enhancing the Sun Protection Factor (SPF) of products without compromising skin safety. Its incorporation leads to longer-lasting and safer sun protection for consumers [2].
- **Fragrance Stabilizer in Perfumes and Deodorants:** In fragrances, it acts as a stabilizer to prevent the degradation of scent profiles over time, thereby ensuring consistent fragrance character and extending product shelf life [2].
- **Other Uses:** It is also employed as a **plastic and polymer additive** to improve UV resistance in packaging and as a **photostabilizer in coatings and paints** to prevent UV-induced fading [2].

Mechanism of Action

Phenyl salicylate's primary role in fragrance stabilization is linked to its UV-absorbing properties. Fragrance compounds are often vulnerable to photodegradation when exposed to light, leading to discoloration, off-odors, and a loss of potency.

- **Photostabilization:** By absorbing damaging UV radiation, **phenyl salicylate** protects the delicate chemical bonds within fragrance molecules from breaking down.
- **Fixative Properties:** It may also function as a fixative by reducing the evaporation of volatile fragrance ingredients, helping the top and heart notes of a perfume to last longer [3].

The diagram below illustrates how **phenyl salicylate** integrates into a product formulation to protect against fragrance degradation.



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Diagram Title: Phenyl Salicylate Fragrance Stabilization Mechanism

Formulation Guidelines and Data

The effective incorporation of **phenyl salicylate** requires careful consideration of concentration and compatibility with other ingredients. The table below summarizes typical usage levels across different product categories, compiled from industry data [2] [3].

Table 1: Typical Usage Concentrations of Phenyl Salicylate in Personal Care Products

Product Category	Typical Concentration Range	Primary Function
Perfume / Parfum	15 - 30%	Fragrance, Fixative
Eau de Toilette	5 - 15%	Fragrance, Fixative
Sunscreen Products	Varies; as per UV filter regulations	UVB Filter
Hair Spray	0.1 - 0.3%	Fragrance Stabilizer
Shampoo (undiluted)	~ 0.5%	Fragrance Stabilizer
Shower Gel	~ 1.2%	Fragrance Stabilizer
Soap (undiluted)	0.5 - 2.0%	Fragrance Stabilizer

Key Physicochemical Properties [4]:

- **Molecular Weight:** 214.22 g/mol
- **Log P (calculated):** 3.82 (indicating high lipophilicity)
- **Physical Form:** White granular crystals

Formulation Tips:

- **Solubility:** Its lipophilic nature (Log P 3.82) makes it more soluble in oils and alcohols than in water [4].
- **Compatibility:** Manufacturers often combine it with other UV filters or stabilizers to create synergistic effects and optimize overall product performance [2].
- **Regulatory Compliance:** Always verify the maximum permissible concentrations for its use as a UV filter or fragrance ingredient in the target market, as regulations vary by region (e.g., FDA, EU) [2].

Experimental Protocol: Efficacy and Stability Testing

This protocol outlines a standard accelerated stability test to evaluate the effectiveness of **phenyl salicylate** in stabilizing a fragrance within a simple lotion formulation.

1. Objective: To determine the effect of **phenyl salicylate** on the stability of a target fragrance compound in an emulsion under stressed conditions.

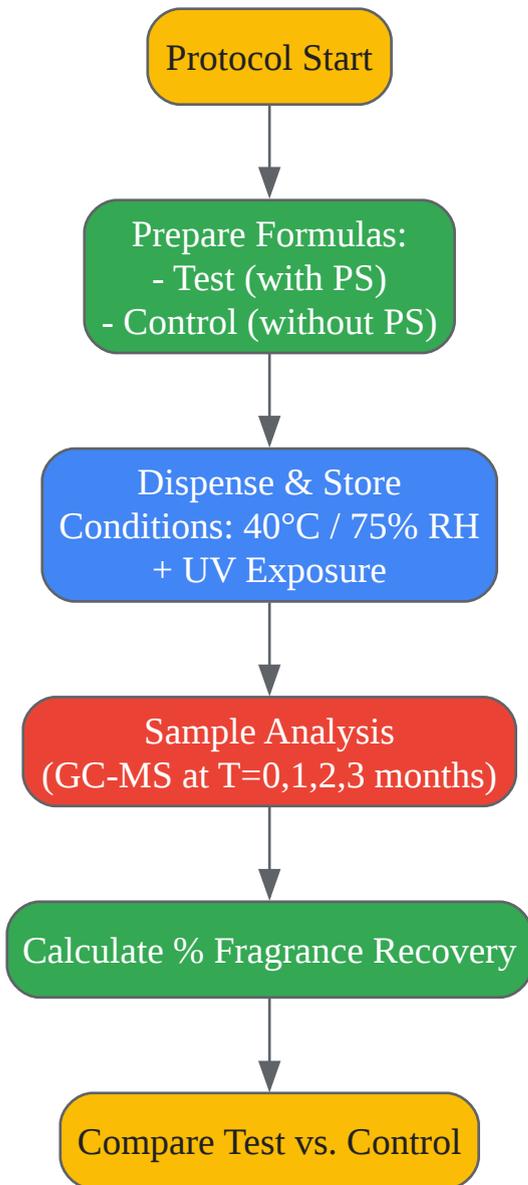
2. Materials:

- Base Lotion (preservative-free, unscented)
- **Phenyl salicylate** ($\geq 99\%$ purity)
- Target fragrance compound (e.g., Limonene or Linalool, known to be photosensitive)
- Controlled light chambers or photostability chambers
- Glass vials (amber and clear)
- Gas Chromatography-Mass Spectrometry (GC-MS) system

3. Methodology: * **Formula Preparation:** * **Test Formula:** Add the target fragrance compound at 0.5% w/w and **phenyl salicylate** at 0.5% w/w to the base lotion. * **Control Formula:** Add the target fragrance compound at 0.5% w/w to the base lotion without **phenyl salicylate**. * Homogenize both formulations thoroughly. * **Sample Storage:** * Dispense each formula into both clear and amber glass vials. * Expose all vials in a controlled stability chamber set to $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $75\% \pm 5\%$ relative humidity. * Subject the samples to controlled UV light exposure according to ICH Q1B guidelines or use a solar simulator. * **Analysis Time Points:** 0, 1, 2, and 3 months. * **Analysis Method:** * At each time point, extract the fragrance compound from the lotion using a suitable solvent. * Analyze the samples using **GC-MS**. * Quantify the remaining amount of the target fragrance compound by comparing the peak area at time t to the peak area at time zero.

4. Data Analysis: Calculate the percentage of fragrance recovery for both the test and control formulas at each time point. $\% \text{ Recovery} = (\text{Peak Area at Time } t / \text{Peak Area at Time } 0) * 100$ A higher percentage recovery in the test formula compared to the control demonstrates the stabilizing efficacy of **phenyl salicylate**.

The experimental workflow is visualized below.



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Diagram Title: Fragrance Stabilization Test Workflow

Safety and Regulatory Considerations

Recent scientific evidence necessitates a careful review of **phenyl salicylate's** safety profile.

- **Neurotoxicity Concerns:** A 2025 study on zebrafish reported that **phenyl salicylate** exposure induced neurotoxicity and early Alzheimer's disease-like symptoms. The proposed mechanism

involves the down-regulation of the *ndrg1* gene, leading to myelin damage and subsequent up-regulation of *bace1*, a key enzyme in amyloid-beta peptide production [1].

- **Allergenic Potential:** **Phenyl salicylate** has been reported to cause allergic skin reactions, such as redness, swelling, and itching, after prolonged contact with human skin [1]. It is listed as a fragrance allergen in reviews of perfumes and associated allergens [3].
- **Metabolism and Aggregate Exposure:** As a salicylate ester, **phenyl salicylate** can be metabolized in the body to salicylic acid. Regulatory assessments now consider the **aggregate exposure** to salicylic acid from all salicylate ester sources in cosmetics, which may influence its permissible use levels [5].
- **Regulatory Status:** While licensed by the FDA for specific uses (e.g., in food-contact acrylic resins) and reviewed as a fragrance ingredient, its expanding market and emerging toxicity data suggest that regulatory landscapes could evolve [1] [2] [4]. It is crucial to **stay updated on the latest safety assessments** from agencies like the SCCS (Scientific Committee on Consumer Safety).

Conclusion

Phenyl salicylate remains a functionally effective ingredient for UV protection and fragrance stabilization in personal care products. However, the contemporary landscape for its use is complex. **Researchers and formulators must weigh its technical benefits against emerging toxicological data.** Adherence to regional regulations, rigorous safety testing specific to the final formulation, and consideration of consumer trends toward safer and more natural ingredients are paramount for its responsible and sustainable application in product development.

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